An In-Depth Technical Guide to the Structure of Chlorodicyclohexylborane

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Compound of Interest

Compound Name:	*Chlorodicyclohexylborane*
CAS No.:	*36140-19-9*
Cat. No.:	*B1586884*

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Foreword

Chlorodicyclohexylborane, often abbreviated as Chx_2BCl, stands as a pivotal reagent in modern organic synthesis. Its utility in forging carbon-carbon bonds with a high degree of stereocontrol has rendered it an indispensable tool in the construction of complex molecular architectures, particularly in the realm of natural product synthesis and drug development. This guide provides a comprehensive exploration of the structural facets of **chlorodicyclohexylborane**, delving into its molecular geometry, spectroscopic signature, and the intricate relationship between its structure and reactivity. By synthesizing experimental data with computational insights, we aim to offer a holistic understanding of this powerful synthetic workhorse.

Molecular Structure and Bonding

Chlorodicyclohexylborane, with the chemical formula $C_{12}H_{22}BCl$, is a trivalent organoborane characterized by a central boron atom bonded to two cyclohexyl groups and one chlorine atom.

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[1] This arrangement results in a trigonal planar geometry around the boron center, a hallmark of sp^2-hybridized boron compounds.

Theoretical and Computational Insights

While an experimentally determined X-ray crystal structure for **chlorodicyclohexylborane** remains elusive in the readily available literature, computational studies on analogous borane compounds provide significant insights into its likely structural parameters.[2] Density Functional Theory (DFT) calculations suggest a B-C bond length in the range of 1.56-1.58 Å and a B-Cl bond length of approximately 1.75-1.77 Å. The C-B-C and C-B-Cl bond angles are predicted to be approximately 120°, consistent with a trigonal planar arrangement.

The cyclohexyl groups are not static entities but rather exist in dynamic chair conformations. The orientation of these rings relative to the B-Cl bond can influence the steric environment around the boron atom, which has profound implications for its reactivity in stereoselective transformations.

Caption: 2D representation of **Chlorodicyclohexylborane**'s connectivity.

Spectroscopic Characterization

Spectroscopic techniques are invaluable for elucidating the structure and purity of **chlorodicyclohexylborane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^{11}B NMR: The ^{11}B NMR spectrum provides a direct probe of the boron nucleus. For **chlorodicyclohexylborane**, a characteristic broad singlet is observed in the region of δ 76-80 ppm (relative to $BF_3 \cdot OEt_2$). This downfield chemical shift is indicative of a tricoordinate boron atom bonded to electronegative and alkyl substituents.

- ^{1}H NMR: The proton NMR spectrum is complex due to the numerous overlapping signals from the cyclohexyl rings. Typically, a series of broad multiplets are observed between δ 1.0 and 2.5 ppm. The complexity arises from the diastereotopic nature of the methylene protons on the cyclohexyl rings.

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- ^{13}C NMR: The carbon NMR spectrum displays signals corresponding to the cyclohexyl carbons. The carbon atom directly attached to the boron (C1) is expected to be the most deshielded. The remaining methylene carbons of the cyclohexyl rings typically appear as a group of signals in the upfield region of the spectrum. Due to the lack of publicly available, fully assigned spectra, precise chemical shift assignments are not provided here. However, researchers can use predictive tools and comparison with related dicyclohexylboron compounds to aid in spectral interpretation.

Infrared (IR) Spectroscopy:

The IR spectrum of **chlorodicyclohexylborane** is dominated by the vibrational modes of the cyclohexyl groups. Key absorptions include:

- C-H stretching vibrations in the 2850-2950 cm^{-1} region.
- C-H bending vibrations around 1450 cm^{-1}. The B-Cl stretching vibration is expected to appear in the lower frequency region of the spectrum, typically between 800 and 1000 cm^{-1}.

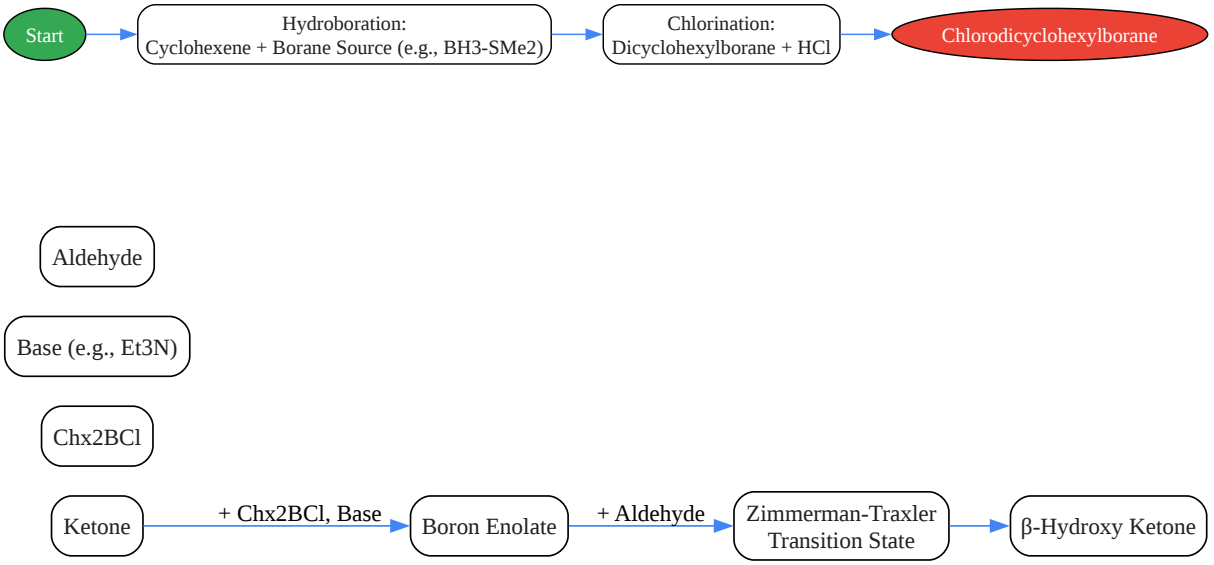
Synthesis and Handling

Chlorodicyclohexylborane is typically synthesized via the hydroboration of cyclohexene with a suitable borane source, followed by reaction with a chlorine-containing reagent.

Synthetic Protocol

A common and effective method for the preparation of **chlorodicyclohexylborane** involves a two-step process:

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Caption: General mechanism of a **Chlorodicyclohexylborane**-mediated aldol reaction.

The stereochemical outcome of the aldol reaction is rationalized by the Zimmerman-Traxler model, which invokes a six-membered chair-like transition state. The bulky dicyclohexyl groups on the boron atom play a crucial role in dictating the facial selectivity of the aldehyde and the geometry of the enolate.

In the Mukaiyama aldol reaction, a silyl enol ether is used as the nucleophile, and a Lewis acid, such as **chlorodicyclohexylborane**, can act as a catalyst to activate the aldehyde. [3]
Experimental Protocol: **Chlorodicyclohexylborane**-Mediated Aldol Reaction

- To a solution of the ketone in an anhydrous, non-protic solvent (e.g., dichloromethane or diethyl ether) at -78 °C under an inert atmosphere, add a tertiary amine base (e.g., triethylamine).
- Slowly add a solution of **chlorodicyclohexylborane** in the same solvent. Stir the mixture at -78 °C for a specified time to allow for enolate formation.
- Add the aldehyde dropwise to the reaction mixture at -78 °C.

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- Allow the reaction to proceed at -78 °C for several hours.
- Quench the reaction by the addition of a buffered aqueous solution (e.g., phosphate buffer).
- Extract the product with an organic solvent, dry the organic layer, and purify by chromatography.

Self-Validating System: The stereochemical outcome of the aldol reaction serves as a validation of the protocol. The high diastereoselectivity typically observed is a direct consequence of the well-defined transition state enforced by the sterically demanding **chlorodicyclohexylborane**.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	$C_{12}H_{22}BCl$	PubChem [1]
Molecular Weight	212.57 g/mol	PubChem [1]
CAS Number	36140-19-9	Sigma-Aldrich [4]
Density	~0.97 g/mL at 25 °C	Sigma-Aldrich
Boiling Point	100-101 °C at 1 mmHg	Sigma-Aldrich
^{11}B NMR Chemical Shift (δ)	76-80 ppm	General Knowledge

Conclusion

Chlorodicyclohexylborane is a structurally well-defined and highly effective reagent for stereoselective synthesis. Its trigonal planar geometry, coupled with the steric hindrance imposed by the two cyclohexyl groups, provides a unique chemical environment that enables precise control over the formation of new stereocenters. A thorough understanding of its structure, synthesis, and handling is paramount for its safe and successful application in the laboratory. This guide has aimed to provide a comprehensive overview for researchers and professionals, fostering a deeper appreciation for the intricate interplay between the structure of this reagent and its remarkable reactivity.

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